

Application Note: High-Purity Synthesis of 5-Azidopentanoic Acid NHS Ester

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Compound of Interest

Compound Name: Azidopentanoic acid

Cat. No.: B8383811

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Abstract

This guide details the synthesis of 5-**azidopentanoic acid** N-hydroxysuccinimide (NHS) ester, a critical heterobifunctional linker used in "Click Chemistry" and bioconjugation. The protocol utilizes a two-step pathway: nucleophilic displacement of 5-bromopentanoic acid with sodium azide, followed by carbodiimide-mediated esterification with N-hydroxysuccinimide (NHS). Emphasis is placed on safety regarding organic azides, process scalability, and ensuring high reactivity of the final NHS ester for amine labeling.

Safety & Hazard Assessment (Critical)

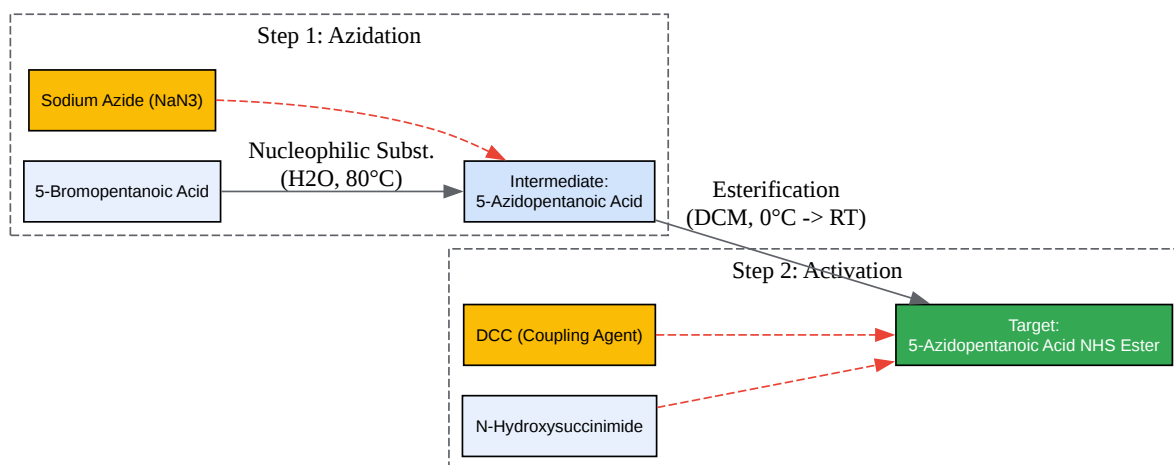
WARNING: Azide Chemistry Hazard Before proceeding, all personnel must review the Material Safety Data Sheets (MSDS) for Sodium Azide and Organic Azides.

- Sodium Azide (
) : Highly toxic and acutely hazardous.[1][2] Contact with acids releases Hydrazoic Acid (
) , a volatile and explosive gas.[1][3]
 - Rule: Never use halogenated solvents (DCM,

-) with inorganic azides (
-) to prevent formation of di/tri-azidomethane (explosive).
- Rule: Quench all aqueous azide waste with bleach or specific neutralization protocols before disposal.
 - Organic Azides: Generally stable if the Rule of Six is followed (
 -). **5-azidopentanoic acid** (
 -) has a ratio of
 - , indicating reasonable stability. However, avoid concentrating reaction mixtures to dryness with heat; use rotary evaporation at
 - .
 - DCC (N,N'-Dicyclohexylcarbodiimide): Potent allergen and sensitizer.[4] Handle in a fume hood.

Retrosynthetic Analysis & Workflow

The synthesis is designed to maximize yield and safety. Step 1 utilizes water as a solvent to ensure safe handling of sodium azide. Step 2 uses anhydrous Dichloromethane (DCM) to facilitate the precipitation of the urea byproduct for easy removal.



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Figure 1: Synthetic pathway from brominated precursor to activated NHS ester.

Protocol 1: Synthesis of 5-Azidopentanoic Acid

This step converts the alkyl bromide to an alkyl azide.

Materials

- 5-Bromopentanoic acid (MW 181.03)
- Sodium Azide (
, MW 65.01)
- Solvent: Deionized Water
- Workup: Diethyl Ether (
) or Ethyl Acetate, Hydrochloric Acid (1M HCl), Magnesium Sulfate (
)

)

Procedure

- **Dissolution:** In a round-bottom flask equipped with a stir bar, dissolve 5-bromopentanoic acid (10.0 mmol, 1.81 g) in water (20 mL).
- **Azidation:** Add sodium azide (15.0 mmol, 0.975 g, 1.5 eq) cautiously.
 - **Note:** The excess azide ensures complete consumption of the bromide.
- **Reaction:** Attach a reflux condenser and heat the mixture to 80–90°C for 16–24 hours.
 - **Monitor:** Reaction progress can be checked by TLC (solvent: 5% MeOH in DCM). Bromide spot should disappear.
- **Workup (Acidification):** Cool the reaction to room temperature (RT) and then in an ice bath. Carefully acidify to pH ~2 using 1M HCl.
 - **Caution:** Acidification of azide solutions can generate trace HN_3 .
• Perform in a fume hood.
- **Extraction:** Extract the aqueous layer with Diethyl Ether (20 mL).
- **Drying:** Combine organic layers, wash with brine (20 mL), and dry over anhydrous Na_2SO_4 .
- **Concentration:** Filter off the drying agent and concentrate under reduced pressure (Rotavap, bath <30°C) to yield **5-azidopentanoic acid** as a colorless to pale yellow oil.
 - **Typical Yield:** 85–95%.
 - **Storage:** Store at 4°C if not using immediately.

Protocol 2: Activation to NHS Ester

This step activates the carboxylic acid using DCC to form the N-hydroxysuccinimide ester.

Materials

- **5-Azidopentanoic acid** (from Step 1, MW 143.14)[\[5\]](#)
- N-Hydroxysuccinimide (NHS, MW 115.09)
- N,N'-Dicyclohexylcarbodiimide (DCC, MW 206.33)
- Solvent: Anhydrous Dichloromethane (DCM)
- Atmosphere: Nitrogen or Argon

Procedure

- Setup: Flame-dry a round-bottom flask and cool under inert gas ().
- Dissolution: Dissolve **5-azidopentanoic acid** (10.0 mmol, 1.43 g) and N-hydroxysuccinimide (11.0 mmol, 1.27 g, 1.1 eq) in anhydrous DCM (30 mL).
- Coupling: Cool the solution to 0°C (ice bath). Add DCC (11.0 mmol, 2.27 g, 1.1 eq) in one portion or dissolved in minimal DCM.
- Reaction: Stir at 0°C for 30 minutes, then allow to warm to Room Temperature (RT) and stir for 12–16 hours.
 - Observation: A white precipitate (Dicyclohexylurea, DCU) will form as the reaction proceeds.
- Filtration: Filter the reaction mixture through a sintered glass funnel or Celite pad to remove the insoluble DCU byproduct. Rinse the filter cake with cold DCM.
- Purification (Choice of Method):
 - Method A (Flash Chromatography): Concentrate the filtrate and purify via silica gel chromatography (Eluent: Hexane:Ethyl Acetate, gradient 4:1 to 2:1). This yields the

highest purity.

- Method B (Precipitation): If the product solidifies, recrystallize from Isopropanol/Hexane. If an oil, standard extraction (wash filtrate with 5%

, water, brine) followed by drying and evaporation is often sufficient for crude applications.

- Final Isolation: Evaporate solvents to yield 5-**azidopentanoic acid** NHS ester as a colorless oil or white solid (depending on purity/temperature).

Quality Control & Characterization

Parameter	Specification	Method
Appearance	Colorless oil or white solid	Visual
Purity	>95%	¹ H NMR / HPLC
IR Spectrum	Azide stretch: ~2100	FTIR
	(Strong)Ester Carbonyls: ~1735, 1780, 1815	
Solubility	Soluble in DMSO, DMF, DCM, Chloroform	Solubility Test

¹H NMR Analysis (400 MHz,)

The success of the reaction is confirmed by the shift of the

-protons and the appearance of the NHS singlet.

- 2.84 (s, 4H): Succinimide ring protons (Diagnostic for NHS ester).

- 3.35 (t, 2H):

(Azide methylene).

- 2.65 (t, 2H):

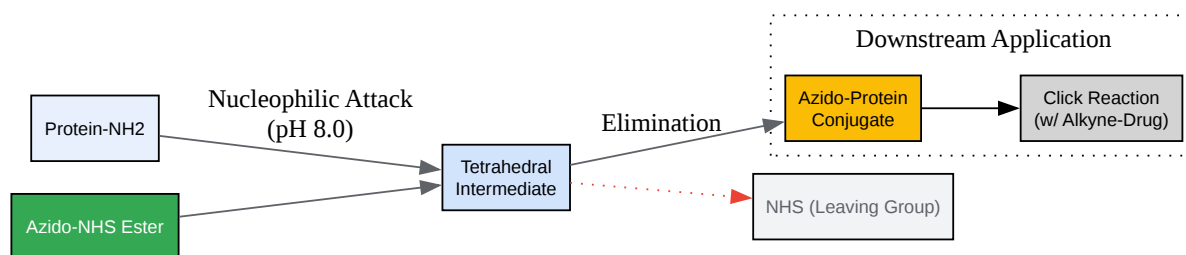
(

-methylene, shifted downfield from acid).

- 1.6–1.9 (m, 4H): Internal methylene protons ().

Application: Protein Labeling Workflow

The NHS ester reacts efficiently with primary amines (Lysine residues, N-terminus) at pH 7.2–8.5.



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Figure 2: Mechanism of amine labeling using 5-azidopentanoic acid NHS ester.

Storage and Stability

- Temperature: Store at -20°C.
- Moisture: Highly moisture-sensitive (hydrolysis of NHS ester). Store under inert gas with desiccant.
- Stability: Stable for >12 months if kept dry and frozen.

References

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